

BOF-4272 as a Racemic Mixture: An In-depth Technical Guide

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Compound of Interest

Compound Name: BOF-4272

Cat. No.: B1260237

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Abstract

BOF-4272, a potent xanthine oxidase/dehydrogenase inhibitor, exists as a racemic mixture of R(+) and S(-) enantiomers. This technical guide provides a comprehensive overview of the core pharmacology, stereoselective pharmacokinetics, and relevant experimental methodologies pertaining to racemic **BOF-4272**. The information presented is intended to support further research and development efforts in the field of hyperuricemia and related metabolic disorders.

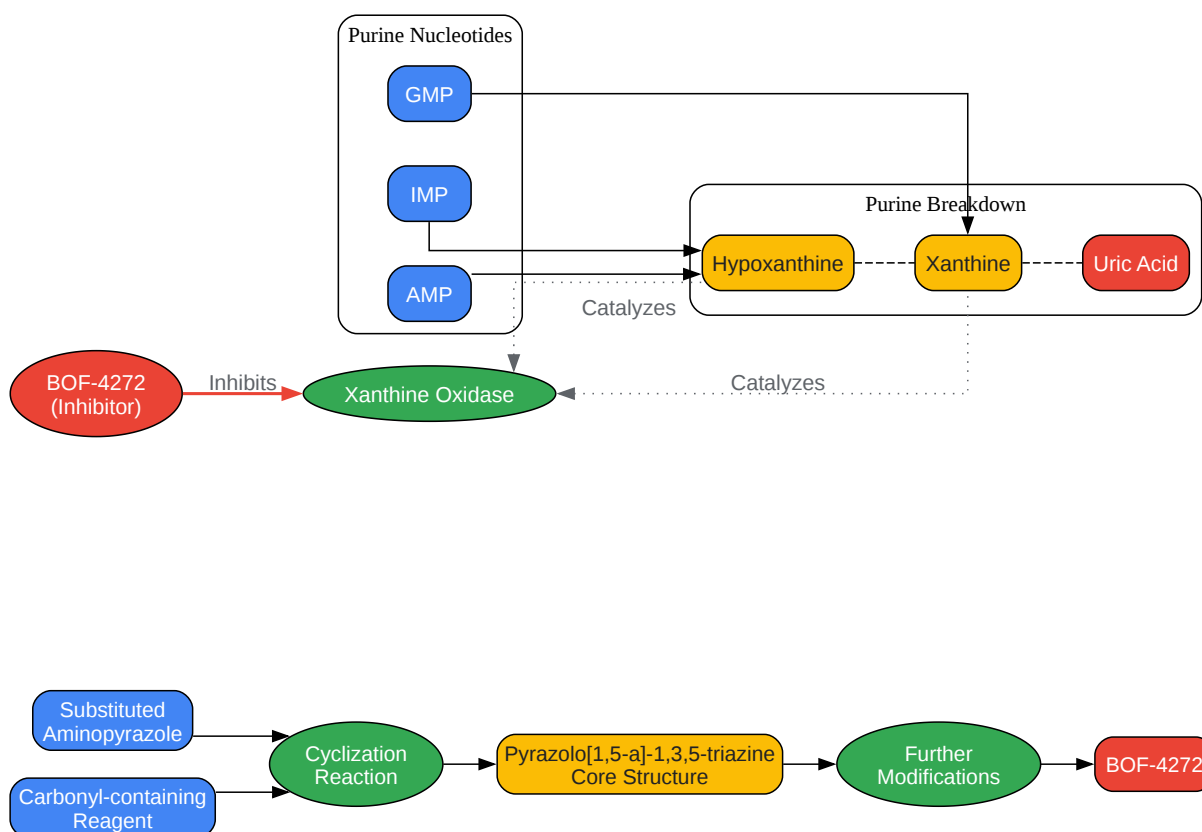
Introduction

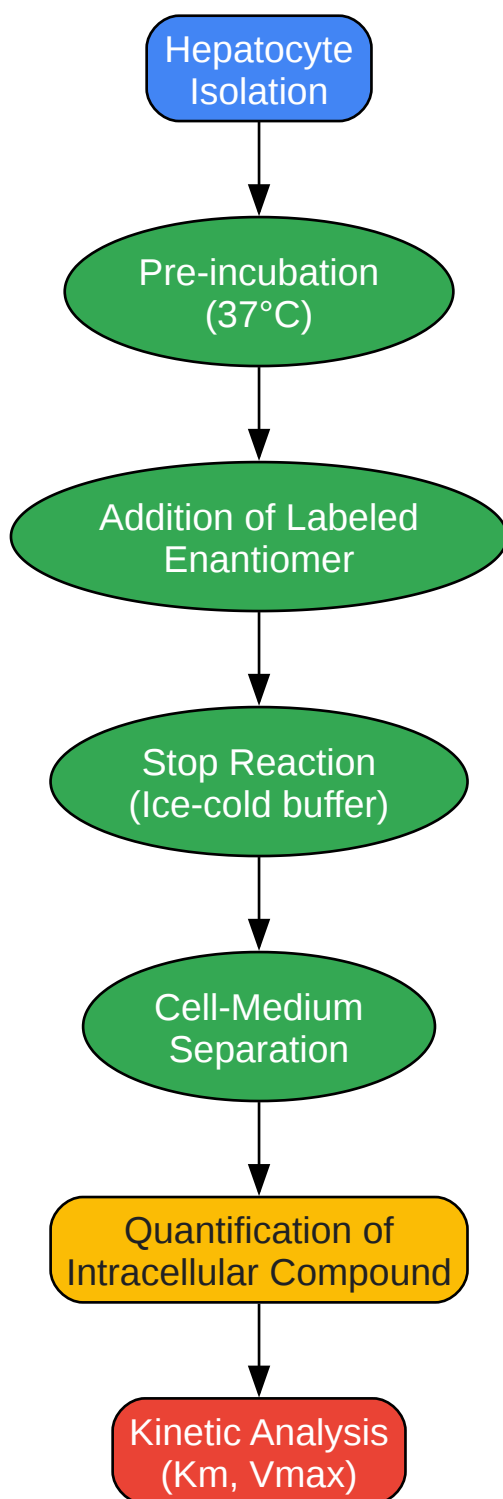
BOF-4272, with the chemical name (+/-)-8-(3-methoxy-4-phenylsulphonylphenyl) pyrazolo[1,5-a]-1,3,5-triazine-4-(1H)-one, is a novel small molecule inhibitor of xanthine oxidase, a key enzyme in the purine catabolism pathway responsible for the production of uric acid.^[1] Elevated levels of uric acid are implicated in conditions such as gout. **BOF-4272** possesses a chiral center at the sulfoxide group, resulting in the existence of two enantiomers: R(+) and S(-). This guide delves into the distinct pharmacological and pharmacokinetic profiles of the racemic mixture and its individual stereoisomers.

Mechanism of Action: Inhibition of Purine Catabolism

BOF-4272 exerts its therapeutic effect by inhibiting xanthine oxidase, thereby reducing the production of uric acid.[1] The enzyme xanthine oxidase catalyzes the final two steps of purine degradation: the conversion of hypoxanthine to xanthine and subsequently xanthine to uric acid.[2][3][4][5] By blocking this enzyme, **BOF-4272** effectively lowers the concentration of uric acid in the body.

The following diagram illustrates the purine catabolism pathway and the point of intervention for **BOF-4272**.





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